Technical Guide: 2,4-Dimethylpentan-3-amine Hydrochloride Spectral Analysis[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,4-Dimethylpentan-3-amine hydrochloride*
CAS No.:	*4083-57-2; 4083-58-3*
Cat. No.:	*B2918054*

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Executive Summary

This technical guide provides an in-depth structural and spectral analysis of **2,4-Dimethylpentan-3-amine hydrochloride** (CAS: 4083-58-3).[1] Often utilized as a sterically hindered primary amine building block in medicinal chemistry—particularly in the synthesis of valproic acid analogs and kinase inhibitors—its characterization is defined by its high molecular symmetry.[1]

This document details the expected spectral signatures across Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS).[1] It establishes a self-validating analytical workflow for researchers confirming the identity and purity of this compound.[1]

Chemical Identity & Properties

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Property	Data
IUPAC Name	2,4-Dimethylpentan-3-amine hydrochloride
Common Synonyms	Diisopropylcarbinylamine HCl; 3-Amino-2,4-dimethylpentane HCl
Molecular Formula	
Molecular Weight	151.68 g/mol (Salt); 115.22 g/mol (Free Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, ethanol; sparingly soluble in non-polar solvents
Key Structural Feature	Symmetry (Two equivalent isopropyl groups flanking the amine)

Synthesis & Preparation Logic

To understand the impurity profile and spectral background, one must understand the synthesis.[1] The standard industrial preparation involves the reductive amination of 2,4-dimethyl-3-pentanone (diisopropyl ketone).[1]

Reaction Workflow

The steric bulk of the diisopropyl ketone requires forcing conditions (high pressure or specific catalysts) to effect the imine formation and subsequent reduction.[1]

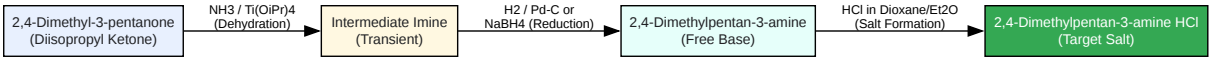

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Figure 1: Synthetic pathway via reductive amination. The final HCl salt formation is crucial for purification, removing non-basic impurities.[1]

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Mass Spectrometry (MS) Analysis[1][5]

The mass spectrum of the hydrochloride salt will primarily reflect the free base (

) as the salt dissociates in the inlet/ionization source.[1]

Fragmentation Pattern (EI - 70 eV)

The molecule is highly prone to

-cleavage due to the stability of the resulting cation and the steric strain of the parent molecule.[1]

- Molecular Ion (

  ):

  115 (Typically weak or absent due to rapid fragmentation).[1]

- Base Peak (Dominant):

  72.[1]

  - Mechanism:[1]

    -cleavage.[1] The molecule loses one isopropyl group (

    , mass 43).[1]

  - Calculation:

    .[1]

- Secondary Peak:

  43.[1][2]

  - Identity: Isopropyl cation (

).[1]

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Interpretation Logic

If you observe a strong peak at

58 or 44, suspect contamination with less substituted amines (e.g., diethylamine derivatives).[1] The

72 peak is diagnostic for the "di-isopropyl" core structure adjacent to the nitrogen.[1]

Infrared Spectroscopy (FT-IR)

The IR spectrum distinguishes the hydrochloride salt from the free base.[1] The protonation of the nitrogen changes the vibrational modes significantly.[1]

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Frequency ( )	Functional Group	Vibrational Mode	Description
2800 – 3100	/	Stretch	Broad, strong absorption overlapping with C-H stretches. Characteristic of ammonium salts ( ).[1]
~2960		Stretch	Strong methyl ( ) asymmetric stretch, distinct due to the 4 methyl groups.[1]
1580 – 1610		Bend	Asymmetric bending of the group.[1] (The "Ammonium Band").[1]
1500 – 1520		Bend	Symmetric bending.
1360 – 1385		Bend	Gem-dimethyl doublet (isopropyl split).[1] A diagnostic "doublet" peak often appears here for isopropyl groups.[1]

Nuclear Magnetic Resonance (NMR)[1]

The symmetry of 2,4-dimethylpentan-3-amine simplifies the NMR spectrum significantly.[1] The molecule possesses a plane of symmetry passing through the

bond, making the two isopropyl groups chemically equivalent.[1]

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H NMR (Proton)

Solvent:

or

(shifts may vary slightly by solvent)

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Position	(ppm)	Integration	Multiplicity	Assignment	Interpretation
A	0.95 – 1.05	12H	Doublet (Hz)	Methyls ( )	The 4 methyl groups are equivalent due to symmetry.
B	2.00 – 2.20	2H	Multiplet (Octet/Septet)	Isopropyl Methines ( )	Coupled to both the adjacent methyls and the central CH.
C	2.90 – 3.10	1H	Triplet (Hz)	Central Methine ( )	Deshielded by the adjacent ammonium ( ).[1] Appears as a triplet due to coupling with the two equivalent protons at B.[1]
D	~8.0 - 8.5	3H	Broad Singlet	Ammonium ( )	Only visible in DMSO-d6 or CDCl3.[1] Disappears in due to deuterium exchange.[1]

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C NMR (Carbon)

Solvent:

Due to symmetry, only three distinct carbon signals are observed, despite the molecule containing seven carbons.[1]

Position	(ppm)	Type	Assignment
1	17.0 – 19.0		Methyl carbons (4 equivalent carbons).
2	27.0 – 29.0		Isopropyl methine carbons (2 equivalent carbons).[1]
3	60.0 – 64.0		Central methine bonded to Nitrogen (1 carbon).[1] Significantly deshielded.[1]

Structural Connectivity Diagram (NMR Logic)

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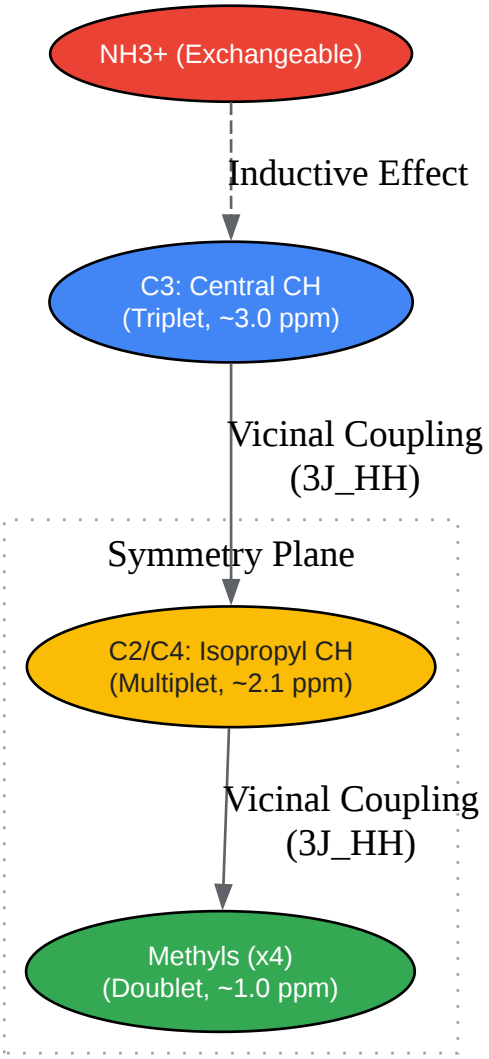

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Figure 2: NMR connectivity and coupling logic. The symmetry plane ensures the equivalence of the two isopropyl wings.[1]

Quality Control & Purity Parameters

When validating a batch of 2,4-dimethylpentan-3-amine HCl, the following specification limits are recommended:

- Melting Point: The hydrochloride salt typically melts between 220°C – 225°C (with decomposition).[1] A sharp melting point indicates high crystalline purity.[1]
- Elemental Analysis (CHN):

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- Theory: C (55.43%), H (11.96%), N (9.23%).[1]
- Acceptance:

  from theoretical values.

- Chloride Content: Titration with Silver Nitrate (

) should yield ~23.3%

  by mass.[1]

References

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- To cite this document: BenchChem. [Technical Guide: 2,4-Dimethylpentan-3-amine Hydrochloride Spectral Analysis[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2918054/docs#technical-guide-2-4-dimethylpentan-3-amine-hydrochloride-spectral-analysis-1]

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